

Reducing off-target effects of quinoline-based compounds

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Compound of Interest

Compound Name: 3-[(Propylamino)methyl]quinolin-2-ol

Cat. No.: B14903692

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Technical Support Center: Quinoline Scaffold Optimization Current Status: Online ● Operator: Senior Application Scientist (Medicinal Chemistry Division) Ticket Focus: Mitigating Off-Target Liabilities in Quinoline-Based Series

Introduction: The "Quinoline Paradox"

Welcome to the Quinoline Optimization Support Center. You are likely here because the quinoline scaffold is a "privileged structure"—it binds beautifully to kinases, GPCRs, and antimalarial targets. However, this privilege comes with a cost: the same physicochemical properties that drive potency (planarity, lipophilicity, and a basic nitrogen) are the exact drivers of its four "Horsemen of Toxicity":

- hERG Inhibition (Cardiotoxicity)
- CYP2D6 Inhibition (Drug-Drug Interactions)[1]
- Phospholipidosis (Lysosomal Toxicity)[2]
- Genotoxicity (DNA Intercalation)

This guide treats your optimization campaign as a troubleshooting ticket. We do not offer generic advice; we offer structural fixes based on validated structure-activity relationships (SAR).

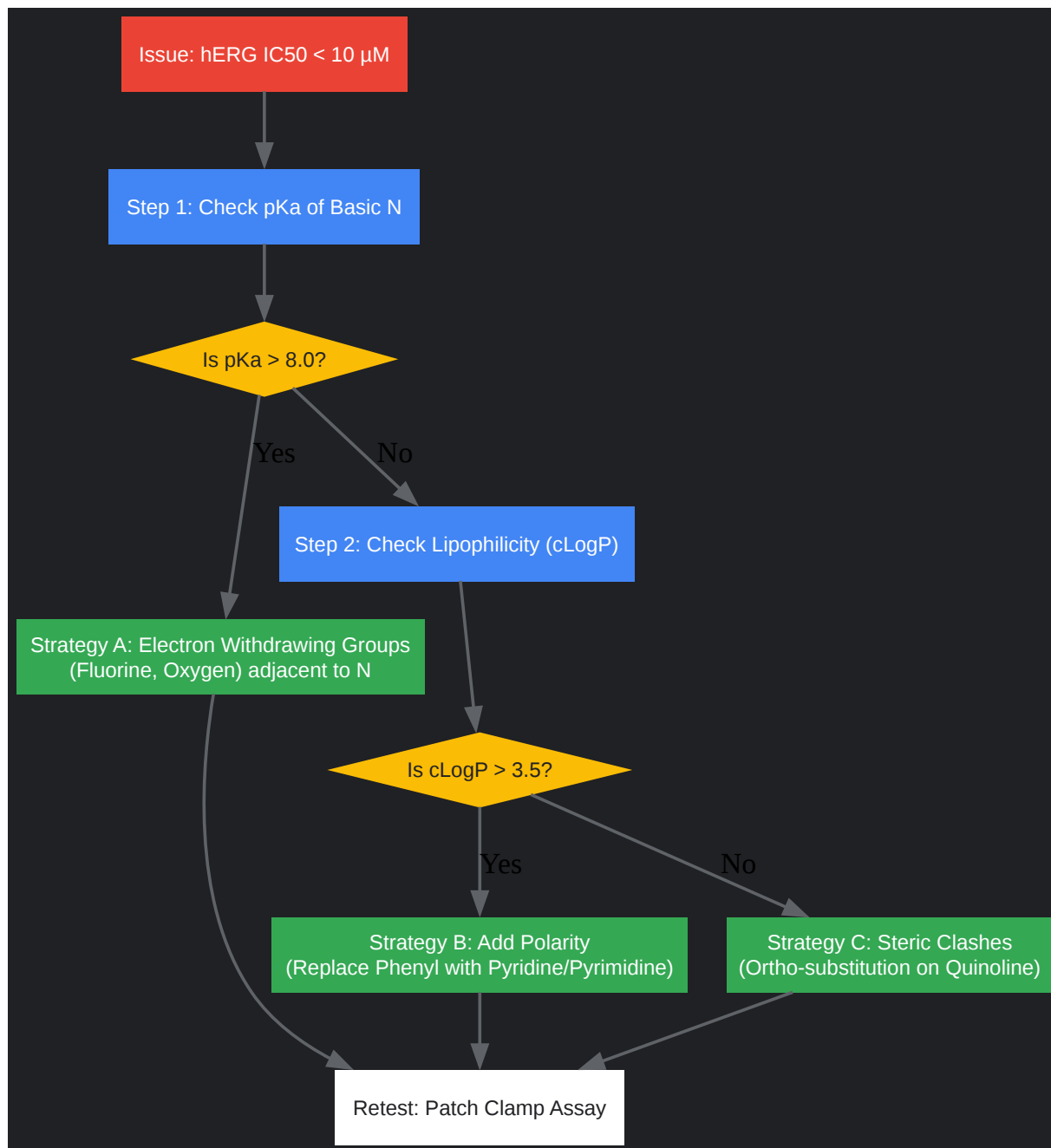
Ticket #001: "My compound is hitting hERG at < 10 μM ."

Diagnosis: The quinoline nitrogen (usually protonated at physiological pH) mimics the potassium ion, while the aromatic pi-system stacks with residues Y652 and F656 in the hERG channel pore. This is a classic "Cation- π " interaction.

Troubleshooting Protocol:

Structural Modification	Mechanism of Action	Expected Impact
Reduce Basicity ($\text{pK}_a < 7.5$)	Reduces the fraction of protonated species, weakening the cation- π interaction.	High. Often the most effective single change.
Introduce Oxygen "Near" the Amine	Lowers pK_a inductively and reduces LogP (lipophilicity).	Medium-High. E.g., replace a piperidine side chain with morpholine.
Zwitterion Formation	Adds an acidic group (carboxylic acid/tetrazole) to neutralize the overall charge.	High. Drastically reduces membrane partition near the channel.
Steric "Bumper"	Adds bulk (e.g., Me/Et) ortho to the quinoline nitrogen.	Medium. Disrupts the tight fit in the hERG pore.

Experimental Validation Workflow (DOT Visualization):



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Caption: Logical workflow for diagnosing and fixing hERG liability based on physicochemical properties.

Ticket #002: "CYP2D6 Inhibition is causing DDI flags."

Diagnosis: Quinoline derivatives are notorious CYP2D6 inhibitors because the enzyme active site contains an aspartic acid residue (Asp301) that anchors the basic quinoline nitrogen. If your molecule is flat and basic, it will bind.

Troubleshooting Protocol:

- The "Spot-Change" Technique:
 - Action: Methylate the position alpha to the basic nitrogen.
 - Reasoning: CYP2D6 has a narrow access channel. Steric bulk prevents the nitrogen from reaching Asp301.
- Scaffold Hopping (The Isoquinoline Switch):
 - Action: Move the nitrogen from position 1 to position 2 (Isoquinoline) or 3.
 - Reasoning: This alters the vector of the lone pair, potentially misaligning it with the heme iron or the Asp301 anchor.
- Fluorination of Metabolic Hotspots:
 - Action: Block labile sites (e.g., benzylic positions) with Fluorine.
 - Reasoning: While this primarily fixes metabolic stability, it can also alter the binding mode (Type I vs Type II binding) to reduce inhibitory potential.

Ticket #003: "Ames Positive (Genotoxicity) & DNA Intercalation."

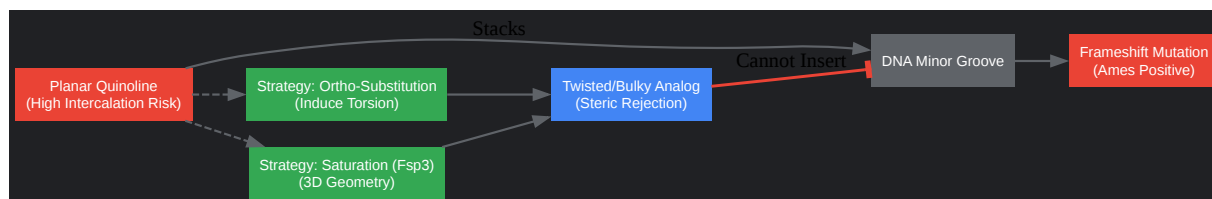
Diagnosis: The flat, aromatic surface of quinoline allows it to slide between DNA base pairs (intercalation), causing frameshift mutations.

The "Fsp3" Solution: You must disrupt the planarity of the molecule. You cannot have a completely flat aromatic system.

Implementation Guide:

- Saturation: Reduce one of the attached rings (e.g., convert a phenyl substituent to a cyclohexyl or piperidine).
- Twisting: Introduce a substituent at the peri-position (C8 position of quinoline) or ortho to the linkage. This forces the molecule into a non-planar conformation (atropisomerism-like twist), physically preventing it from slotting into the DNA minor groove.

Visualizing the Mechanism:



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Caption: Mechanism of DNA intercalation and structural strategies (Twisting/Saturation) to prevent it.

Ticket #004: "Lysosomal Trapping (Phospholipidosis)."

Diagnosis: Your compound is likely a Cationic Amphiphilic Drug (CAD).[3] It crosses the lysosomal membrane (neutral form), gets protonated inside the acidic lysosome (pH 4.5), becomes trapped, and inhibits Phospholipase A2 (PLA2G15), leading to lipid accumulation.

The Calculation (Self-Check): Calculate the P-Score or use the Bond & Ikediobi rule:

- If Sum > 180: High risk of Phospholipidosis.

- If Sum < 90: Low risk.

Corrective Actions:

- Lower Lipophilicity: Target LogP < 3.
- Lower pKa: Target pKa < 6.5 (so it can diffuse back out of the lysosome).
- Increase Polar Surface Area (PSA): Add polar groups (hydroxyls, sulfones) that are not basic.

FAQ: Frequently Asked Questions

Q: Can I just use a salt form to fix the solubility and hERG issues? A: No. Salt forms change solubility in the bottle, but once in the bloodstream (buffered pH 7.4), the compound exists as the free base/ion equilibrium dictated by its pKa. You must change the intrinsic chemistry (covalent structure), not just the counter-ion.

Q: Why does adding a Fluorine sometimes make hERG worse? A: While Fluorine is electron-withdrawing (lowering pKa), it is also highly lipophilic. If you add Fluorine to a non-basic region, you are just increasing LogP without getting the pKa benefit. Only place Fluorine near the basic nitrogen (beta-position) to get the pKa reduction benefit.

Q: I need the quinoline for potency. Can I swap it? A: Try Naphthyridine (adds a Nitrogen to the ring) or Quinazoline. These scaffolds have lower LogP and different electronic profiles, often maintaining kinase potency while dropping off-target binding due to reduced lipophilicity.

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